

improving Mgl-IN-1 experimental results

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Compound Focus: **Mgl-IN-1**

Cat. No.: S11181089

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MGL-IN-1: Core Compound Information

The table below summarizes the key chemical and biological data for **MGL-IN-1**, which is a potent and selective irreversible inhibitor of monoacylglycerol lipase (MGL) [1].

Property	Description
CAS Number	1881244-28-5 [1]
Molecular Formula	C ₂₄ H ₂₂ FN ₅ O ₄ [1]
Molecular Weight	463.46 g/mol [1]
Biological Target	Monoacylglycerol Lipase (MGL) [1]
Mechanism	Potent, selective, irreversible inhibitor [1]
Reported IC ₅₀	> 10 µM (for CB1 & CB2 receptors, demonstrating selectivity) [1]
Solubility (DMSO)	62.5 mg/mL (134.86 mM) [1]
In Vivo Effects	Alleviates symptoms in an MS model; exhibits analgesic effects in an acute inflammatory pain model [1]

Critical Terminology Clarification: MGL

Your research is likely hampered by the dual meaning of "MGL." The experimental protocols found in the search results pertain to a different target:

- **MGL-IN-1 Target: Monoacylglycerol Lipase (MAGL)**, a serine hydrolase enzyme that breaks down endocannabinoids [1].
- **Prevalent Search Result: Macrophage Galactose-type Lectin**, a C-type lectin receptor (CLR) expressed on immune cells like macrophages and dendritic cells [2] [3] [4].

The signaling pathways, experimental models (e.g., bacterial infections like *M. tuberculosis* or *K. pneumoniae*), and biological contexts from most search results are **not applicable** to **MGL-IN-1**, which acts on the endocannabinoid system [2] [3] [5].

Monoacylglycerol Lipase (MAGL) Signaling Pathway

The following diagram illustrates the core signaling pathway relevant to **MGL-IN-1**'s mechanism of action, based on its described function as an MGL inhibitor [1].

Frequently Asked Questions

Q1: What is a proven in vivo formulation for MGL-IN-1? The supplier, MedChemExpress, suggests several formulations. One recommended protocol is [1]:

- **Solution:** 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline.
- **Preparation:** Add 100 μ L DMSO stock solution (20.8 mg/mL) to 400 μ L PEG300, mix, then add 50 μ L Tween-80, mix, and finally add 450 μ L Saline.
- This protocol yields a clear solution of ≥ 2.08 mg/mL (4.49 mM) suitable for injection.

Q2: How selective is MGL-IN-1? Available data indicates high selectivity for MGL over related enzymes. The IC_{50} for **MGL-IN-1** against cannabinoid receptors CB1 and CB2 is $> 10 \mu$ M, showing it does not significantly interact with these primary endocannabinoid receptors at its effective dose [1].

Q3: My search for "MGL" protocols keeps giving immune system results. Why? This is due to the naming conflict described above. The immune receptor **Macrophage Galactose-type Lectin**

(MGL/CD301/CLEC10A) is a major research topic in infectious disease and cancer immunology, which dominates search results [2] [5]. For your work with **Monoacylglycerol Lipase**, you will need to use more precise search terms.

Suggested Troubleshooting & Optimization Strategies

Given the lack of specific troubleshooting data for **MGL-IN-1**, here are general strategies based on common experimental challenges:

- **Confirm Target Specificity:** While initial data shows selectivity over CB1/CB2 [1], you could design experiments to test for off-target effects on other serine hydrolases to fully validate the tool compound.
- **Optimize Dosing Schedule:** As an irreversible inhibitor, the duration of **MGL-IN-1**'s effect may be long-lasting. Pilot studies to map the relationship between dose, frequency, and functional readouts (e.g., 2-AG levels) are crucial for in vivo model design [1].
- **Verify Brain Penetration:** The compound is described as brain-penetrant [1]. For CNS studies, directly measuring compound levels in brain tissue relative to plasma can confirm adequate exposure.

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